

An In-depth Technical Guide to 3-Butylcyclohexanone: Structure and Synthesis

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Compound of Interest

Compound Name: 3-Butylcyclohexanone

Cat. No.: B8771617

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This technical guide provides a comprehensive overview of the molecular structure and synthetic protocols for **3-Butylcyclohexanone**, a saturated ketone of interest in organic chemistry. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Molecular Structure

3-Butylcyclohexanone is a derivative of cyclohexanone with a butyl group substituted at the third carbon atom. Its chemical formula is $C_{10}H_{18}O$.^{[1][2][3]} The structural isomers, 3-tert-butylcyclohexanone and 4-tert-butylcyclohexanone, are also recognized and share the same molecular formula and weight.^{[4][5][6]}

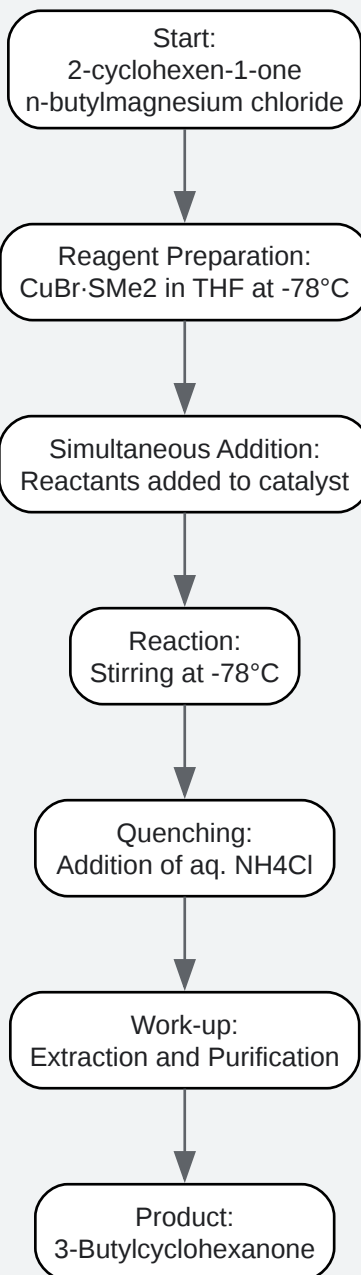
The molecular structure of **3-Butylcyclohexanone** is characterized by a six-membered ring, with a carbonyl functional group and a butyl substituent. The presence of a chiral center at the C-3 position means that **3-Butylcyclohexanone** can exist as a racemic mixture of two enantiomers.

A logical representation of the key molecular identifiers is presented below.

Molecular Identifiers

Chemical Formula
C₁₀H₁₈OMolecular Weight
154.25 g/molIUPAC Name
3-butylcyclohexan-1-oneSMILES
CCCC1CCCC(=O)C1InChIKey
ORIINXCHZXECLA-UHFFFAOYSA-N

Synthesis of 3-Butylcyclohexanone

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